

Application Notes and Protocols for (S)-MCOPPB in Mouse Models of Anxiety

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Compound of Interest

Compound Name: (S)-MCOPPB

Cat. No.: B15623246

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the in vivo use of **(S)-MCOPPB**, a selective nociceptin/orphanin FQ (NOP) receptor agonist, for studying anxiety-like behaviors in mouse models. The included protocols and data are intended to guide researchers in designing and executing experiments to evaluate the anxiolytic potential of this compound.

Introduction

(S)-MCOPPB is a potent and selective non-peptide agonist for the NOP receptor, also known as the opioid receptor-like 1 (ORL1) receptor.^[1] Activation of the NOP receptor system has been demonstrated to produce anxiolytic-like effects in various preclinical models.^[1] **(S)-MCOPPB** has shown promise as a potential therapeutic agent for anxiety disorders due to its anxiolytic properties, coupled with a favorable side-effect profile at effective doses, such as a lack of sedative or memory-impairing effects.^[1]

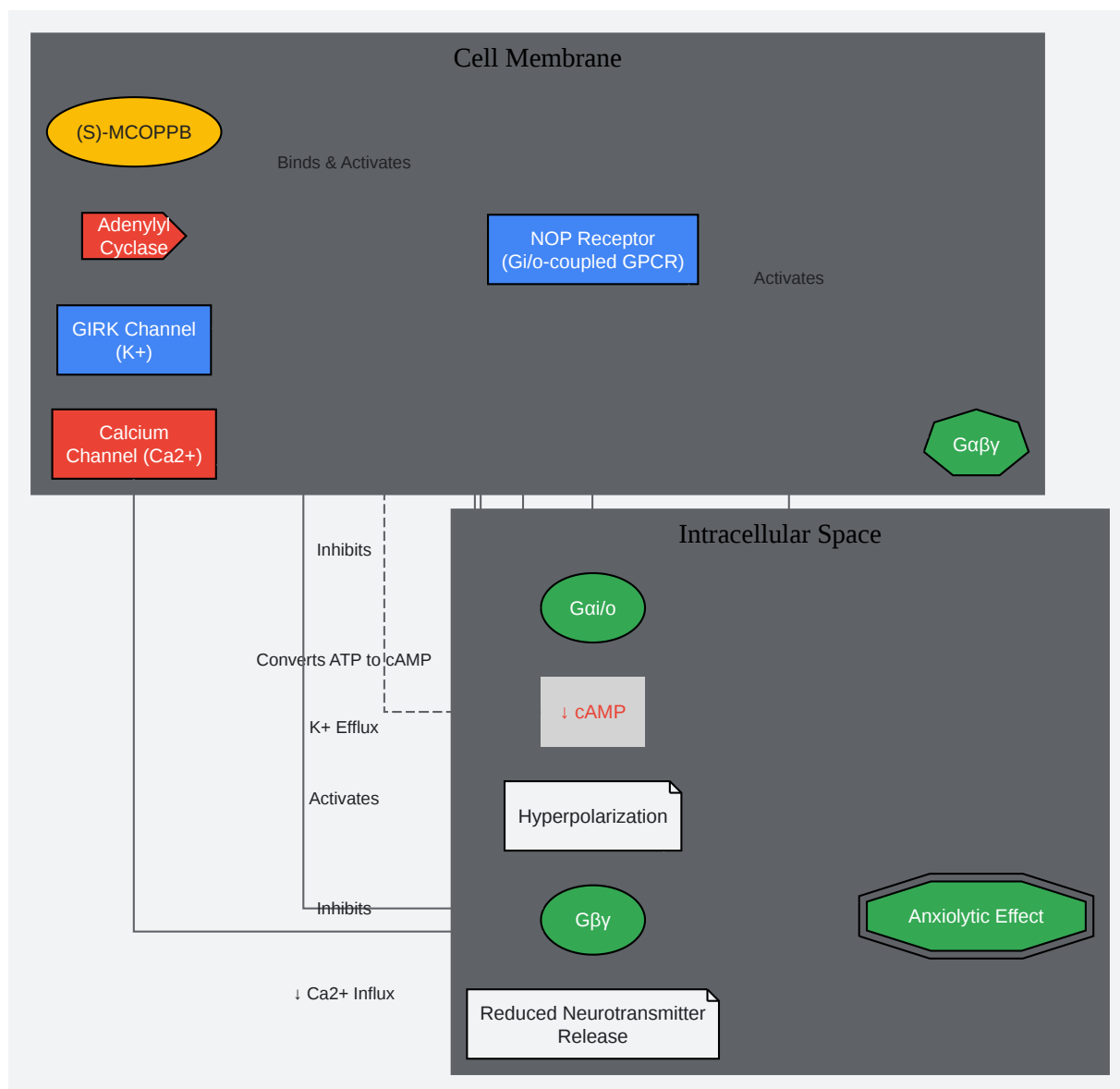
Mechanism of Action: NOP Receptor Signaling

(S)-MCOPPB exerts its anxiolytic effects by activating the NOP receptor, a G-protein coupled receptor (GPCR). The NOP receptor is coupled to inhibitory G-proteins (Gi/o). Upon agonist

binding, a signaling cascade is initiated that ultimately reduces neuronal excitability in brain regions associated with anxiety. The key downstream effects include:

- **Inhibition of Adenylyl Cyclase:** This leads to a decrease in intracellular cyclic AMP (cAMP) levels.
- **Activation of G-protein-coupled Inwardly Rectifying Potassium (GIRK) Channels:** This results in potassium ion efflux, leading to hyperpolarization of the neuronal membrane.
- **Inhibition of Voltage-gated Calcium Channels:** This reduces calcium influx, which is crucial for neurotransmitter release.

Collectively, these actions suppress neuronal activity and neurotransmitter release in key anxiety-related brain circuits.



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(S)-MCOPPB activates the NOP receptor, leading to reduced neuronal excitability and anxiolytic effects.

Quantitative Data Summary

The following tables summarize the quantitative data from key in vivo studies of **(S)-MCOPPB** in mouse models of anxiety.

Drug Administration	
Compound	(S)-MCOPPB
Route of Administration	Oral (p.o.), Intraperitoneal (i.p.)
Effective Anxiolytic Dose	10 mg/kg (p.o.) [1]
Vehicle	Not specified in the primary anxiolytic study. A general recommendation is 0.5% methylcellulose in sterile water.
Dosing Volume	Typically 10 mL/kg for oral gavage in mice.
Vogel Conflict Test	
Parameter	Anxiolytic-like Effect
(S)-MCOPPB Dose	10 mg/kg, p.o.
Result	Elicited a significant anxiolytic-like effect. [1]
Control	Diazepam (3 mg/kg, p.o.) also produced an anxiolytic-like effect. [1]
Note	The study reported a bell-shaped dose-response curve for (S)-MCOPPB. [1] Quantitative data (e.g., number of shocks) were not provided in the publication.

Open-Field Test	
Parameter	Locomotor Activity
(S)-MCOPPB Dose	10 mg/kg, p.o.
Result	Did not significantly affect locomotor activity. ^[1]
Control	Vehicle
Note	This lack of sedative effect at an anxiolytically active dose is a key advantage.

Experimental Protocols

Protocol 1: (S)-MCOPPB Administration via Oral Gavage

This protocol describes the oral administration of **(S)-MCOPPB** to mice.

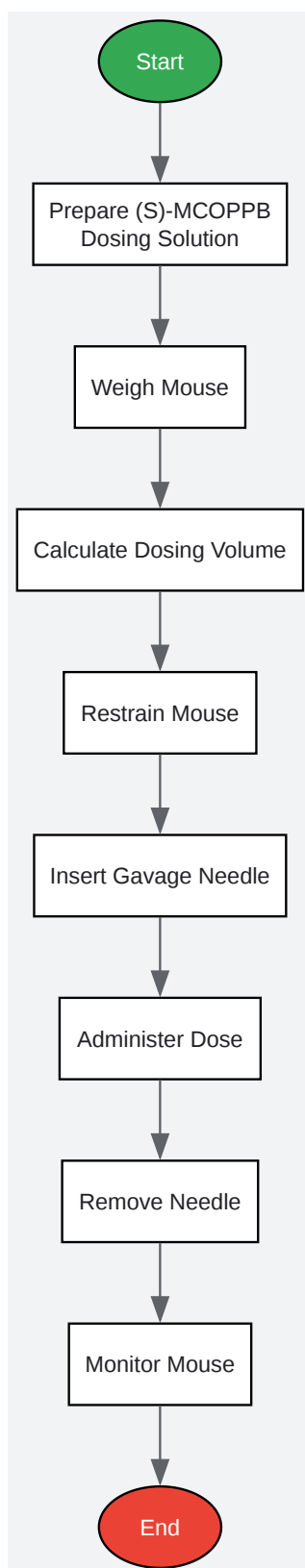
Materials:

- **(S)-MCOPPB**
- Vehicle (e.g., 0.5% methylcellulose in sterile water)
- Mouse scale
- Appropriately sized oral gavage needles (e.g., 20-22 gauge, 1.5 inches with a ball tip)
- 1 mL syringes

Procedure:

- Preparation of Dosing Solution:
 - Accurately weigh the required amount of **(S)-MCOPPB**.
 - Prepare the vehicle solution.

- Suspend **(S)-MCOPPB** in the vehicle to the desired final concentration (e.g., 1 mg/mL for a 10 mg/kg dose in a 25g mouse, dosed at 10 mL/kg). Ensure the solution is homogenous by vortexing or sonicating.
- Animal Handling and Dosing:
 - Weigh the mouse immediately before dosing to calculate the precise volume to be administered.
 - Firmly restrain the mouse by scruffing the neck and back to immobilize the head and straighten the neck and back.
 - Measure the gavage needle against the mouse's body, from the tip of the nose to the last rib, to determine the appropriate insertion depth.
 - Gently insert the gavage needle into the diastema (the gap between the incisors and molars) and advance it along the upper palate towards the esophagus. The mouse should swallow the needle. Do not force the needle.
 - Once the needle is correctly positioned in the esophagus, slowly administer the dosing solution.
 - Gently remove the gavage needle.
 - Return the mouse to its home cage and monitor for any signs of distress.



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Workflow for oral administration of **(S)-MCOPPB** in mice.

Protocol 2: Vogel Conflict Test

This test assesses the anxiolytic effects of a compound by measuring its ability to reinstate a behavior that has been suppressed by punishment.

Apparatus:

- Operant chamber equipped with a grid floor for delivering electric shocks and a drinking spout connected to a lickometer and a shock generator.

Procedure:

- Water Deprivation:
 - Water-deprive the mice for 24-48 hours prior to the test to motivate drinking behavior. Food should be available ad libitum.
- Drug Administration:
 - Administer **(S)-MCOPPB** (e.g., 10 mg/kg, p.o.), vehicle, or a positive control (e.g., diazepam, 3 mg/kg, p.o.) at a predetermined time before the test (e.g., 60 minutes for oral administration).
- Testing:
 - Place the mouse in the operant chamber.
 - Allow a brief habituation period (e.g., 3 minutes).
 - Initiate the test session. During the session (e.g., 3-5 minutes), every 20th lick on the drinking spout results in a mild electric shock delivered through the grid floor (e.g., 0.2-0.5 mA for 0.5-1 second).
- Data Collection:
 - Record the total number of licks and the total number of shocks received during the test session.

- Data Analysis:
 - An increase in the number of shocks received by the drug-treated group compared to the vehicle-treated group indicates an anxiolytic-like effect, as the drug reduces the conflict between the motivation to drink and the aversion to the shock.

Protocol 3: Elevated Plus Maze (EPM)

The EPM is a widely used test to assess anxiety-like behavior in rodents, based on their natural aversion to open and elevated spaces.

Apparatus:

- A plus-shaped maze with two open arms and two enclosed arms, elevated from the floor.

Procedure:

- Habituation:
 - Acclimate the mice to the testing room for at least 30 minutes before the test.
- Drug Administration:
 - Administer **(S)-MCOPPB**, vehicle, or a positive control at a predetermined time before the test.
- Testing:
 - Place the mouse in the center of the maze, facing an open arm.
 - Allow the mouse to explore the maze freely for 5 minutes.
 - Record the session using a video camera positioned above the maze.
- Data Collection and Analysis:
 - Using video tracking software, measure:
 - Time spent in the open arms.

- Time spent in the closed arms.
- Number of entries into the open arms.
- Number of entries into the closed arms.
- Total distance traveled.
- An anxiolytic effect is indicated by a significant increase in the percentage of time spent in the open arms and/or the percentage of entries into the open arms.

Protocol 4: Open-Field Test (OFT)

The OFT is used to assess general locomotor activity and anxiety-like behavior in a novel environment.

Apparatus:

- A square arena with walls, typically made of a non-porous material for easy cleaning.

Procedure:

- Habituation:
 - Acclimate the mice to the testing room for at least 30 minutes before the test.
- Drug Administration:
 - Administer **(S)-MCOPPB**, vehicle, or a positive control at a predetermined time before the test.
- Testing:
 - Gently place the mouse in the center of the open-field arena.
 - Allow the mouse to explore freely for a set period (e.g., 5-10 minutes).
 - Record the session using a video camera positioned above the arena.

- Data Collection and Analysis:
 - Using video tracking software, measure:
 - Total distance traveled (an indicator of locomotor activity).
 - Time spent in the center of the arena.
 - Number of entries into the center zone.
 - An anxiolytic effect is typically associated with an increase in the time spent in and the number of entries into the center of the arena, without a significant change in total distance traveled.

Conclusion

(S)-MCOPPB has demonstrated clear anxiolytic-like properties in the Vogel conflict test in mice at an oral dose of 10 mg/kg, without inducing sedation.[1] These findings support the therapeutic potential of NOP receptor agonists for the treatment of anxiety disorders. Further research is warranted to fully characterize the anxiolytic profile of **(S)-MCOPPB** in other standard anxiety models, such as the elevated plus-maze and open-field test, and to elucidate the precise neural circuits involved in its mechanism of action. The protocols provided herein offer a foundation for conducting such investigations.

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References

- 1. Pharmacological characterization of the newly synthesized nociceptin/orphanin FQ-receptor agonist 1-[1-(1-methylcyclooctyl)-4-piperidiny]-2-[(3R)-3-piperidiny]-1H-benzimidazole as an anxiolytic agent - PubMed [pubmed.ncbi.nlm.nih.gov]
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